Introduction: The Imperative for Rigorous Characterization of Novel Amides

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Compound of Interest

Compound Name:	*2-(Phenylamino)butanamide*
CAS No.:	*1218556-32-1*
Cat. No.:	*B1422998*

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The compound **2-(Phenylamino)butanamide** emerges as a molecule of interest within contemporary drug discovery and development pipelines. Its structural motif, featuring a chiral center and an amide linkage, suggests a potential for diverse pharmacological activities. As with any novel chemical entity, the unambiguous determination of its identity, purity, and stability is a cornerstone of preclinical and clinical development. This application note provides a comprehensive guide to the analytical methodologies required for the thorough characterization of **2-(Phenylamino)butanamide**, ensuring data integrity and regulatory compliance.

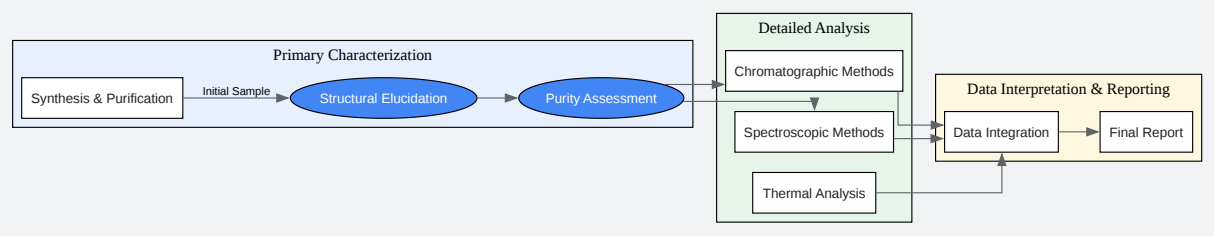
The protocols detailed herein are designed for researchers, analytical scientists, and quality control professionals. They are grounded in established principles of analytical chemistry and are presented with a focus on the underlying scientific rationale, empowering the user to not only execute the methods but also to troubleshoot and adapt them as needed.

Analytical Workflow: A Multi-Modal Approach

A robust analytical strategy for a novel compound like **2-(Phenylamino)butanamide** is never reliant on a single technique. Instead, it employs a multi-modal approach where orthogonal

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methods provide complementary information, leading to a comprehensive understanding of the molecule. The following diagram illustrates a typical workflow for the characterization of a new chemical entity.



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Figure 1: A generalized workflow for the analytical characterization of a new chemical entity, emphasizing the interplay between different analytical stages.

I. High-Performance Liquid Chromatography (HPLC) for Purity and Quantification

High-Performance Liquid Chromatography (HPLC) is the cornerstone of purity assessment and quantification for non-volatile and thermally labile compounds like **2-(Phenylamino)butanamide**. The choice of a reversed-phase method is predicated on the molecule's moderate polarity, imparted by the amide and phenylamino groups.

Scientific Rationale for Method Selection

A C18 stationary phase is selected for its hydrophobic character, which will interact with the phenyl ring of the analyte, providing retention. The mobile phase, a mixture of a polar organic solvent (acetonitrile or methanol) and an aqueous buffer, allows for the fine-tuning of the retention time. The addition of a buffer, such as phosphate or acetate, is crucial to control the ionization state of the secondary amine, ensuring peak shape and reproducibility. A UV detector

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is the most straightforward choice for detection, given the presence of the chromophoric phenyl group.

Detailed HPLC Protocol

Instrumentation and Columns:

- HPLC System: A quaternary pump system with a UV-Vis detector.
- Column: A C18 column (e.g., 4.6 mm x 150 mm, 5 µm particle size).
- Autosampler: Capable of maintaining a constant temperature (e.g., 25 °C).

Reagents and Solvents:

- Mobile Phase A: 0.1% Formic Acid in Water (v/v).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile (v/v).
- Sample Diluent: 50:50 (v/v) Acetonitrile:Water.

Chromatographic Conditions:

Parameter	Value
Flow Rate	**1.0 mL/min**
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	254 nm

| Gradient Program | See Table 2 |

Table 2: HPLC Gradient Program

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Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	**95**	**5**
20.0	5	95
25.0	5	95
25.1	95	5

| 30.0 | 95 | 5 |

System Suitability: Before sample analysis, a system suitability test must be performed to ensure the chromatographic system is performing adequately. This typically involves multiple injections of a standard solution.

Parameter	Acceptance Criteria
Tailing Factor	≤ 2.0
Theoretical Plates	≥ 2000
Relative Standard Deviation (RSD) of Peak Area	≤ 2.0% (for n=5 injections)

Data Interpretation

The primary peak in the chromatogram should correspond to **2-(Phenylamino)butanamide**. The purity of the sample can be calculated based on the area of the main peak relative to the total area of all peaks. Impurities will appear as separate peaks, and their retention times can be used for identification and tracking across different batches.

II. Gas Chromatography-Mass Spectrometry (GC-MS) for Volatile Impurities and Structural Confirmation

While HPLC is the primary tool for purity, Gas Chromatography-Mass Spectrometry (GC-MS) is invaluable for the identification of volatile impurities and for providing orthogonal structural confirmation. The successful application of GC-MS to **2-(Phenylamino)butanamide** requires

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careful consideration of its thermal stability and may necessitate derivatization to improve volatility and thermal stability.

Scientific Rationale for Method Selection

GC-MS separates compounds based on their volatility and interaction with a stationary phase, followed by detection with a mass spectrometer, which provides information about the mass-to-charge ratio of the compound and its fragments. This technique is highly sensitive and specific, making it ideal for identifying trace impurities. For a compound like **2-(Phenylamino)butanamide**, direct injection may be possible, but derivatization of the amide and secondary amine groups (e.g., silylation) can improve peak shape and prevent thermal degradation in the injector and column.

Detailed GC-MS Protocol

Instrumentation:

- GC System: A gas chromatograph equipped with a split/splitless injector and a mass selective detector.
- Column: A non-polar column (e.g., 5% phenyl-methylpolysiloxane, 30 m x 0.25 mm, 0.25 µm film thickness).

Reagents:

- Carrier Gas: Helium.
- Derivatizing Agent (if needed): N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS).

GC-MS Conditions:

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Parameter	Value
Injector Temperature	**250 °C**
Split Ratio	20:1
Oven Program	100 °C (hold 2 min), then ramp to 280 °C at 10 °C/min (hold 5 min)
Transfer Line Temperature	280 °C
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C

| Mass Range | m/z 40-500 |

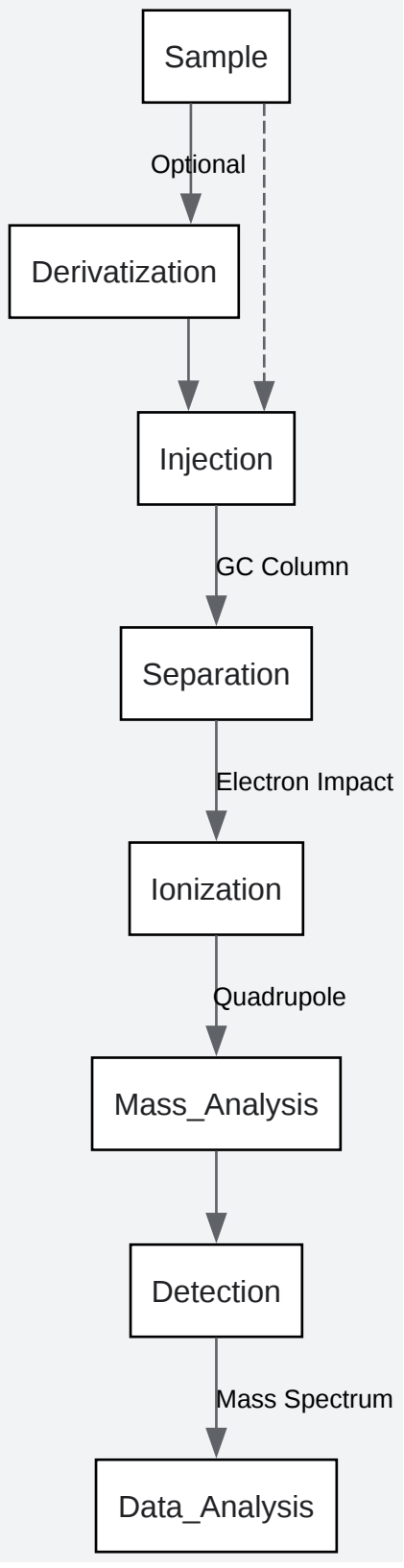
Sample Preparation (with Derivatization):

- Dissolve 1 mg of the sample in 1 mL of a suitable solvent (e.g., pyridine).
- Add 100 µL of BSTFA with 1% TMCS.
- Heat the mixture at 70 °C for 30 minutes.
- Inject 1 µL of the derivatized sample into the GC-MS.

Data Interpretation

The total ion chromatogram (TIC) will show the separation of the derivatized **2-(Phenylamino)butanamide** from any volatile impurities. The mass spectrum of the main peak should be consistent with the expected molecular weight of the derivatized compound. The fragmentation pattern can provide valuable structural information.

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Figure 2: A schematic of the GC-MS workflow, from sample injection to data analysis.

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III. Nuclear Magnetic Resonance (NMR) Spectroscopy for Unambiguous Structural Elucidation

Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful technique for the unambiguous elucidation of the molecular structure of **2-(Phenylamino)butanamide**. A combination of 1D (^{1}H and ^{13}C) and 2D (e.g., COSY, HSQC) NMR experiments can provide a complete picture of the molecule's connectivity and stereochemistry.

Scientific Rationale for Method Selection

NMR spectroscopy provides detailed information about the chemical environment of each nucleus (^{1}H and ^{13}C) in the molecule. The chemical shifts, coupling constants, and integrations of the signals in the ^{1}H NMR spectrum, along with the chemical shifts in the ^{13}C NMR spectrum, allow for the assignment of each atom in the structure. 2D NMR experiments are used to establish correlations between different nuclei, confirming the connectivity of the molecule.

Detailed NMR Protocol

Instrumentation:

- NMR Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.

Sample Preparation:

- Dissolve approximately 10-20 mg of the sample in 0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6).
- Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).

NMR Experiments:

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Experiment	Purpose
^{1}H NMR	**Provides information on the number, chemical environment, and connectivity of protons.**
^{13}C NMR	Provides information on the number and chemical environment of carbon atoms.
COSY	Establishes proton-proton coupling correlations.
HSQC	Correlates protons with their directly attached carbons.

| HMBC | Establishes long-range (2-3 bond) correlations between protons and carbons. |

Expected ^{1}H and ^{13}C NMR Data (Predicted): The following table provides predicted chemical shifts for **2-(Phenylamino)butanamide**. Actual values may vary depending on the solvent and other experimental conditions.

Atom	^{1}H Chemical Shift (ppm)	^{13}C Chemical Shift (ppm)
Phenyl-H (ortho)	~6.6-6.8	~113-117
Phenyl-H (meta)	~7.1-7.3	~128-130
Phenyl-H (para)	~6.7-6.9	~118-122
NH (amide)	~7.5-8.5	-
NH (amine)	~4.0-5.0	-
CH (alpha)	~4.0-4.5	~50-60
CH_2	~1.5-1.8	~25-35
CH_3	~0.9-1.1	~10-15
C=O	-	~170-175

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IV. Fourier-Transform Infrared (FTIR) Spectroscopy for Functional Group Confirmation

Fourier-Transform Infrared (FTIR) spectroscopy is a rapid and non-destructive technique that provides information about the functional groups present in a molecule. It is an excellent tool for confirming the presence of the key amide and amine functionalities in **2-(Phenylamino)butanamide**.

Scientific Rationale for Method Selection

FTIR spectroscopy measures the absorption of infrared radiation by the molecule, which causes vibrations of the chemical bonds. The frequency of these vibrations is characteristic of the type of bond and the functional group. For **2-(Phenylamino)butanamide**, the key vibrational modes to observe are the N-H stretches of the amide and secondary amine, the C=O stretch of the amide, and the C-N stretches.

Detailed FTIR Protocol

Instrumentation:

- FTIR Spectrometer: A benchtop FTIR spectrometer equipped with an attenuated total reflectance (ATR) accessory.

Sample Preparation:

- Place a small amount of the solid sample directly on the ATR crystal.
- Apply pressure to ensure good contact between the sample and the crystal.

FTIR Analysis:

- Spectral Range: 4000-400 cm^{-1}
- Resolution: 4 cm^{-1}
- Number of Scans: 32

Expected FTIR Absorption Bands:

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Functional Group	Vibrational Mode	Expected Wavenumber (cm^{-1})
N-H (Amide)	**Stretch**	**3300-3500**
N-H (Amine)	Stretch	3300-3500
C-H (Aromatic)	Stretch	3000-3100
C-H (Aliphatic)	Stretch	2850-2960
C=O (Amide I)	Stretch	1630-1680
N-H (Amide II)	Bend	1510-1570
C=C (Aromatic)	Stretch	1450-1600

| C-N | Stretch | 1200-1350 |

Conclusion

The analytical characterization of **2-(Phenylamino)butanamide** requires a multi-faceted approach that combines chromatographic and spectroscopic techniques. The methods outlined in this application note provide a robust framework for establishing the identity, purity, and structure of this novel compound. By understanding the scientific principles behind each technique and adhering to rigorous protocols, researchers can ensure the generation of high-quality, reliable data that is essential for the advancement of drug discovery and development programs.

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